

# Application Notes and Protocols for Antimony-122 in SPECT Imaging

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Antimony-122

CAS No.: 14374-79-9

Cat. No.: B1232281

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Single Photon Emission Computed Tomography (SPECT) is a powerful non-invasive imaging modality used in preclinical research to visualize and quantify the biodistribution of radiolabeled molecules in small animal models.<sup>[1]</sup> While isotopes like Technetium-99m and Indium-111 are commonly used, there is growing interest in exploring new radionuclides with unique properties for diagnostic and theranostic applications.<sup>[1]</sup> **Antimony-122** ( $^{122}\text{Sb}$ ), a radioisotope of antimony, presents potential for SPECT imaging due to its gamma emissions and a half-life suitable for longitudinal studies. This document provides a comprehensive overview of the application of  $^{122}\text{Sb}$  in SPECT imaging, including its production, radiolabeling, and detailed protocols for preclinical evaluation.

**Antimony-122** decays with a half-life of 2.7238 days primarily through  $\beta^-$  decay to Tellurium-122 (97.59%) and via electron capture/ $\beta^+$  decay to Tin-122 (2.41%).<sup>[2][3][4]</sup> Its decay scheme includes gamma emissions that can be utilized for SPECT imaging. The development of stable chelation chemistry for antimony is crucial for its use in targeted radiopharmaceuticals.<sup>[5][6]</sup>

Recent advances in chelators for other antimony isotopes, such as  $^{117}\text{Sb}$  and  $^{119}\text{Sb}$ , provide a strong foundation for developing  $^{122}\text{Sb}$ -based imaging agents.[\[2\]](#)[\[7\]](#)[\[8\]](#)

## Production and Purification of Antimony-122

**Antimony-122** can be produced in a cyclotron by irradiating a natural tin ( $\text{natSn}$ ) target with protons.[\[6\]](#)[\[9\]](#) The primary nuclear reaction is  $\text{natSn}(p,xn)^{122}\text{Sb}$ . Following irradiation,  $^{122}\text{Sb}$  must be separated from the bulk tin target material and other radioisotopic impurities.

**Table 1: Nuclear Data for Antimony-122**

| Property                                      | Value                                     | Reference(s)                             |
|-----------------------------------------------|-------------------------------------------|------------------------------------------|
| Half-life                                     | 2.7238 days                               | <a href="#">[2]</a> <a href="#">[3]</a>  |
| Decay Mode (Branching Ratio)                  | $\beta^-$ (97.59%), EC/ $\beta^+$ (2.41%) | <a href="#">[4]</a> <a href="#">[10]</a> |
| Principal Gamma Emissions (Energy, Intensity) | 564.1 keV (71.1%), 692.7 keV (3.5%)       |                                          |
| Production Route                              | $\text{natSn}(p,xn)^{122}\text{Sb}$       | <a href="#">[6]</a>                      |

## Protocol 1: Cyclotron Production and Purification of $^{122}\text{Sb}$

This protocol is based on methods developed for the separation of radioantimony from tin targets.[\[6\]](#)[\[9\]](#)

### 1. Target Preparation and Irradiation:

- Prepare a natural tin target (e.g., 3.0 cm diameter, 0.127 mm thick).[\[9\]](#)
- Irradiate the target with protons in a cyclotron. Irradiation parameters (e.g., proton energy, current, and duration) should be optimized based on the specific cyclotron and desired yield. For example, irradiation with 16 MeV protons at 5  $\mu\text{A}$  for 1 hour can be a starting point.[\[9\]](#)

### 2. Target Dissolution:

- After a suitable cooling period to allow for the decay of short-lived isotopes, dissolve the irradiated tin target in concentrated hydrochloric acid (HCl).[\[11\]](#)

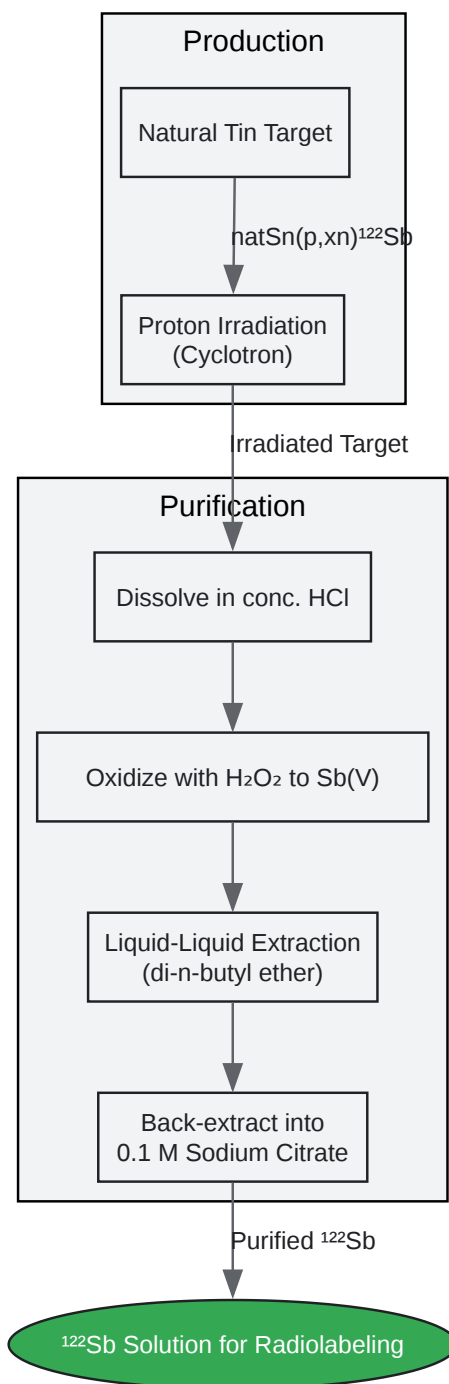
### 3. Separation of $^{122}\text{Sb}$ from Bulk Tin (Liquid-Liquid Extraction):[\[9\]](#)

- Transfer the dissolved target solution to a separation funnel.
- Add hydrogen peroxide ( $\text{H}_2\text{O}_2$ ) to the solution to oxidize antimony to the pentavalent state ( $\text{Sb(V)}$ ).[\[9\]](#)
- Add an equal volume of di-n-butyl ether.
- Vortex the mixture for 10 minutes to facilitate the extraction of  $^{122}\text{Sb}$  into the organic phase.[\[9\]](#)
- Allow the phases to separate and collect the organic phase containing the  $^{122}\text{Sb}$ .
- Back-extract the  $^{122}\text{Sb}$  from the organic phase into an aqueous solution suitable for radiolabeling, such as 0.1 M sodium citrate solution (pH 5.5).[\[9\]](#)

### 4. Quality Control:

- Determine the radiochemical purity and radionuclidic purity of the final  $^{122}\text{Sb}$  solution using gamma spectroscopy.

## Workflow for Production and Purification of Antimony-122

[Click to download full resolution via product page](#)A simplified workflow for the production and purification of **Antimony-122**.

## Radiolabeling of Targeting Molecules with Antimony-122

For targeted SPECT imaging,  $^{122}\text{Sb}$  must be attached to a targeting molecule (e.g., peptide, antibody, or small molecule) via a bifunctional chelator (BFC).[11] The choice of chelator is critical for the in vivo stability of the resulting radiopharmaceutical. Based on studies with other antimony isotopes, thiol-based chelators are suitable for Sb(III), while catechol-based chelators like TREN-CAM can be used for Sb(V).[2][7][8]

**Table 2: Hypothetical Radiolabeling Parameters for a  $^{122}\text{Sb}$ -labeled Peptide**

| Parameter                     | Condition                                                 | Notes                                      |
|-------------------------------|-----------------------------------------------------------|--------------------------------------------|
| Radionuclide                  | $^{122}\text{Sb}$ -chloride or $^{122}\text{Sb}$ -citrate | In a suitable buffer                       |
| Chelator-Peptide Conjugate    | e.g., DOTA-TATE, NOTA-RGD                                 | 1 mg/mL in water                           |
| Buffer                        | 0.1 M Sodium Acetate, pH 4-5                              | pH is critical for labeling efficiency     |
| Reaction Temperature          | 80-95 °C                                                  | Gentle heating may be required             |
| Reaction Time                 | 15-30 minutes                                             | To be optimized                            |
| Quenching Agent               | DTPA<br>(diethylenetriaminepentaacetic acid)              | To complex any unreacted $^{122}\text{Sb}$ |
| Radiochemical Purity (Target) | > 95%                                                     | Determined by radio-TLC or radio-HPLC      |

## Protocol 2: Radiolabeling of a Peptide with $^{122}\text{Sb}$ (Hypothetical)

This protocol is a general guideline and requires optimization for specific chelator-peptide conjugates.

### 1. Reagent Preparation:

- Prepare a stock solution of the chelator-peptide conjugate (e.g., 1 mg/mL in ultrapure water).
- Prepare a 0.1 M sodium acetate buffer and adjust the pH to 4.5.

### 2. Radiolabeling Reaction:

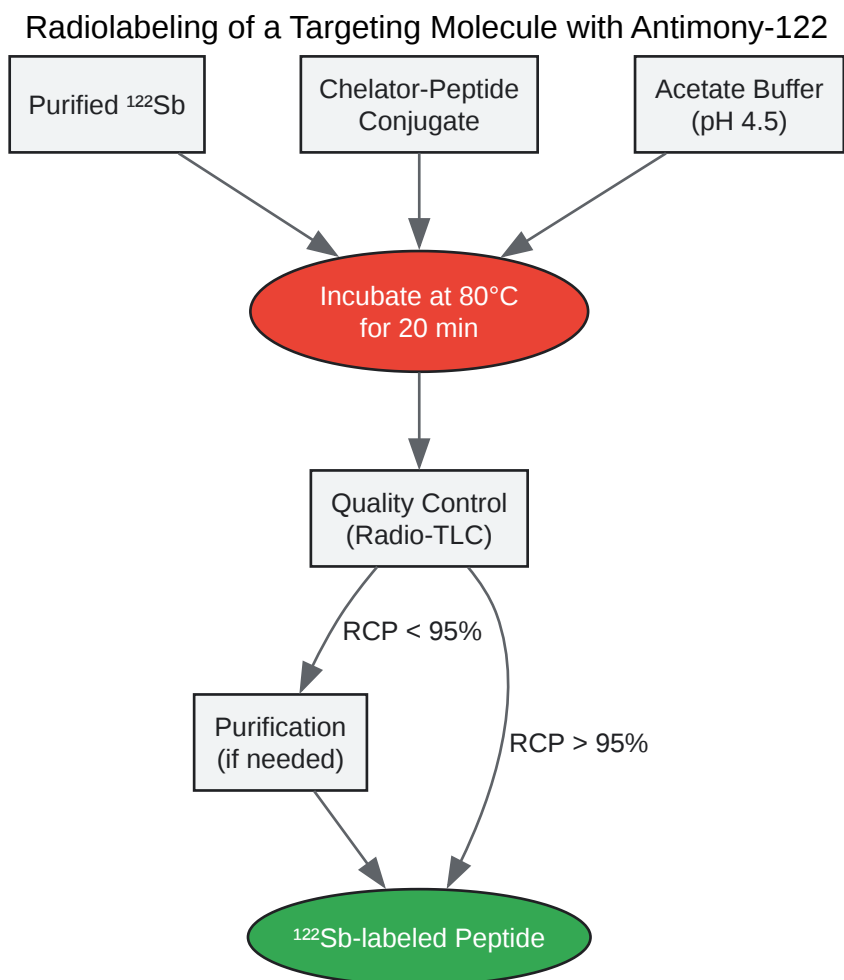
- In a sterile reaction vial, add 5-10  $\mu\text{L}$  of the chelator-peptide conjugate stock solution.
- Add 50-100  $\mu\text{L}$  of the sodium acetate buffer.
- Add 10-50 MBq of the purified  $^{122}\text{Sb}$  solution.
- Gently mix and incubate the reaction mixture at 80 °C for 20 minutes.

### 3. Quality Control:

- Spot a small aliquot of the reaction mixture on a TLC strip (e.g., iTLC-SG).
- Develop the chromatogram using an appropriate mobile phase (e.g., 0.1 M sodium citrate, pH 5.5).
- Analyze the distribution of radioactivity on the strip using a radio-TLC scanner. The labeled peptide should remain at the origin, while free  $^{122}\text{Sb}$  will move with the solvent front.
- Calculate the radiochemical purity (RCP). If RCP is < 95%, purification using a C18 cartridge may be necessary.

### 4. Formulation:

- If the RCP is acceptable, formulate the final product in a physiologically compatible medium (e.g., saline) for in vivo studies.



[Click to download full resolution via product page](#)

A general workflow for radiolabeling a peptide with **Antimony-122**.

## Preclinical Evaluation of <sup>122</sup>Sb-Radiopharmaceuticals

### Protocol 3: In Vitro Stability Study

#### 1. Serum Stability:

- Incubate the  $^{122}\text{Sb}$ -labeled peptide (approx. 1 MBq) in fresh mouse or human serum at 37 °C.
- At various time points (e.g., 1, 4, 24, and 48 hours), take an aliquot of the mixture.
- Precipitate the serum proteins by adding an equal volume of cold ethanol or acetonitrile.
- Centrifuge the sample and analyze the supernatant by radio-TLC or radio-HPLC to determine the percentage of intact radiolabeled peptide.

## Protocol 4: In Vitro Cell Uptake Assay

### 1. Cell Culture:

- Culture a cancer cell line that overexpresses the target of the labeled peptide (e.g., MCF-7 breast cancer cells) in appropriate media.
- Seed the cells in 24-well plates and allow them to adhere overnight.

### 2. Uptake Study:

- Replace the culture medium with fresh medium containing the  $^{122}\text{Sb}$ -labeled peptide (approx. 0.1 MBq/mL).
- Incubate the cells at 37 °C for different time points (e.g., 15, 30, 60, and 120 minutes).
- For blocking experiments, co-incubate the cells with an excess of the non-radiolabeled peptide.
- At each time point, wash the cells with cold PBS to remove unbound radioactivity.
- Lyse the cells with a suitable lysis buffer (e.g., 1 M NaOH).
- Measure the radioactivity in the cell lysate using a gamma counter.
- Determine the protein concentration in the lysate to normalize the uptake data (e.g., % injected activity per mg of protein).

## Protocol 5: In Vivo SPECT/CT Imaging and Biodistribution Study

### 1. Animal Model:

- Use an appropriate animal model, such as a tumor-bearing mouse.[3] For example, female athymic nude mice with subcutaneously implanted tumors (e.g., from the cell line used in the in vitro studies).

### 2. Radiotracer Administration:

- Administer the  $^{122}\text{Sb}$ -labeled peptide (e.g., 5-10 MBq) to the mice via tail vein injection.

### 3. SPECT/CT Imaging:

- At desired time points post-injection (e.g., 1, 4, 24, and 48 hours), anesthetize the mice.
- Acquire whole-body SPECT images followed by a CT scan for anatomical co-registration.
- Reconstruct the images and analyze the uptake of the radiotracer in the tumor and major organs.

### 4. Ex Vivo Biodistribution:

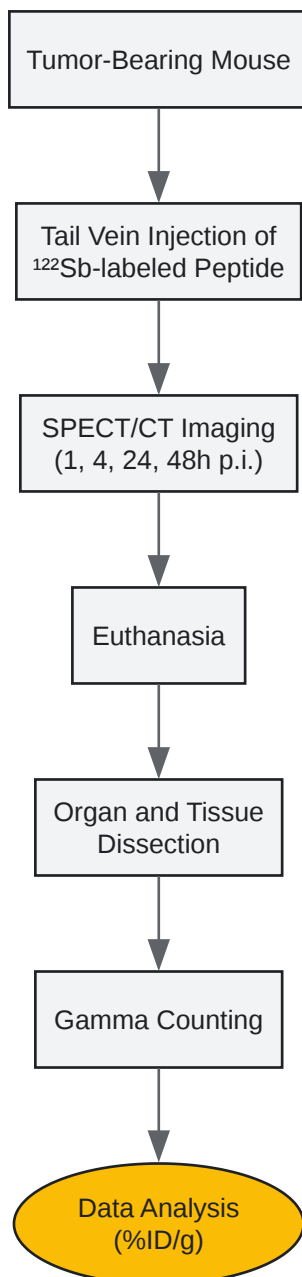
- After the final imaging session, euthanize the mice.
- Dissect the major organs and tissues (e.g., blood, heart, lungs, liver, spleen, kidneys, muscle, bone, and tumor).
- Weigh each tissue sample and measure the radioactivity using a gamma counter.
- Calculate the percentage of injected dose per gram of tissue (%ID/g).

## Table 3: Illustrative Biodistribution Data for a Hypothetical $^{122}\text{Sb}$ -labeled Peptide in a Tumor-Bearing Mouse Model (at 24h post-injection)

| Organ/Tissue | % Injected Dose per Gram (%ID/g) |
|--------------|----------------------------------|
| Blood        | $0.5 \pm 0.1$                    |
| Heart        | $0.3 \pm 0.1$                    |
| Lungs        | $1.0 \pm 0.3$                    |
| Liver        | $2.5 \pm 0.8$                    |
| Spleen       | $0.8 \pm 0.2$                    |
| Kidneys      | $5.0 \pm 1.5$                    |
| Muscle       | $0.2 \pm 0.05$                   |
| Bone         | $0.4 \pm 0.1$                    |
| Tumor        | $8.0 \pm 2.0$                    |

Note: These are hypothetical values for illustrative purposes.

## Workflow for In Vivo SPECT Imaging and Biodistribution Study



[Click to download full resolution via product page](#)

A typical workflow for preclinical evaluation of a new radiopharmaceutical.

## Conclusion

**Antimony-122** holds promise as a radionuclide for SPECT imaging, offering a suitable half-life for multi-day studies. While direct research on  $^{122}\text{Sb}$  for this application is limited, the extensive work on other antimony isotopes provides a solid framework for its development as a diagnostic agent. The protocols outlined in this document offer a comprehensive guide for researchers to produce, radiolabel, and evaluate  $^{122}\text{Sb}$ -based radiopharmaceuticals for preclinical SPECT imaging. Further research is needed to establish optimal chelation strategies and to fully characterize the in vivo performance of  $^{122}\text{Sb}$ -labeled compounds.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Preclinical SPECT - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. Antimony-119 for Radiopharmaceutical Therapy - UWDC - UW-Madison Libraries [[search.library.wisc.edu](https://search.library.wisc.edu)]
- 3. [aacrjournals.org](https://aacrjournals.org) [[aacrjournals.org](https://aacrjournals.org)]
- 4. Isotopes of antimony - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 5. Chemistry of Antimony in Radiopharmaceutical Development: Unlocking the Theranostic Potential of Sb Isotopes - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 7. Towards the Stable Chelation of Radioantimony(V) for Targeted Auger Theranostics - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 8. A Third Generation Potentially Bifunctional Trithiol Chelate, Its  $\text{nat}, 1\text{XXSb(III)}$  Complex, and Selective Chelation of Radioantimony ( $^{119}\text{Sb}$ ) from Its Sn Target - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 9. Production and Radiochemistry of Antimony-120m: Efforts Toward Auger Electron Therapy with  $^{119}\text{Sb}$  - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 10. [atom.kaeri.re.kr](https://atom.kaeri.re.kr) [[atom.kaeri.re.kr](https://atom.kaeri.re.kr)]
- 11. Chemistry of Antimony in Radiopharmaceutical Development: Unlocking the Theranostic Potential of Sb Isotopes - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]

- To cite this document: BenchChem. [Application Notes and Protocols for Antimony-122 in SPECT Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1232281/docs#application-notes-and-protocols-for-antimony-122-in-spect-imaging\]](https://www.benchchem.com/product/b1232281/docs#application-notes-and-protocols-for-antimony-122-in-spect-imaging)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)